

Application Notes and Protocols for Reactions Involving 1-Methyl-4-(sulfinylamino)benzene

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Compound of Interest

Compound Name: 1-methyl-4-(sulfinylamino)benzene

Cat. No.: B095315

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Methyl-4-(sulfinylamino)benzene, also known as N-sulfinyl-p-toluidine, is a versatile reagent in organic synthesis. Its reactive N=S=O group allows it to participate in a variety of chemical transformations, making it a valuable building block for the synthesis of complex organic molecules, including those with potential applications in drug development. This document provides detailed application notes and experimental protocols for a key reaction involving this compound: the Diels-Alder reaction.

Key Reaction: [4+2] Cycloaddition (Diels-Alder Reaction)

1-Methyl-4-(sulfinylamino)benzene can function as a diene in Diels-Alder reactions with suitable dienophiles, such as strained alkenes. This reactivity allows for the construction of benzo-ortho-thiazine derivatives, which are heterocyclic scaffolds of interest in medicinal chemistry.

Experimental Protocol: Synthesis of the Diels-Alder Adduct with Norbornene

This protocol describes the synthesis of the benzo-ortho-thiazine derivative from the reaction of **1-methyl-4-(sulfinylamino)benzene** with norbornene^[1].

Materials:

- **1-Methyl-4-(sulfinylamino)benzene**
- Norbornene
- Petroleum ether (for washing)
- Ethanol (for recrystallization)
- Sealed reaction vessel (e.g., sealed ampule or a pressure-rated tube)

Equipment:

- Magnetic stirrer
- Standard glassware for filtration and recrystallization
- Apparatus for solvent removal (e.g., rotary evaporator)

Procedure:

- Reaction Setup: In a clean, dry, and sealable reaction vessel, combine **1-methyl-4-(sulfinylamino)benzene** and norbornene. A molar ratio of 1:1.5 (**1-methyl-4-(sulfinylamino)benzene**:norbornene) is recommended to ensure complete consumption of the sulfinylaniline[1].
- Reaction Conditions: Seal the reaction vessel and allow the mixture to stir at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC). Note: While the original literature does not specify a reaction time, similar reactions are often left to proceed for 24-48 hours. Optimization of the reaction time may be necessary.
- Work-up: Upon completion of the reaction, a precipitate of the product should form. Carefully decant the supernatant liquid.
- Purification: Wash the solid precipitate with petroleum ether to remove any unreacted starting materials.

- Recrystallization: Further purify the product by recrystallizing from ethanol to obtain the final crystalline adduct[1].
- Drying: Dry the purified product under vacuum to remove any residual solvent.

Characterization:

The structure of the resulting benzo-ortho-thiazine adduct can be confirmed by standard analytical techniques, including NMR spectroscopy, IR spectroscopy, and X-ray diffraction analysis[1].

Data Presentation

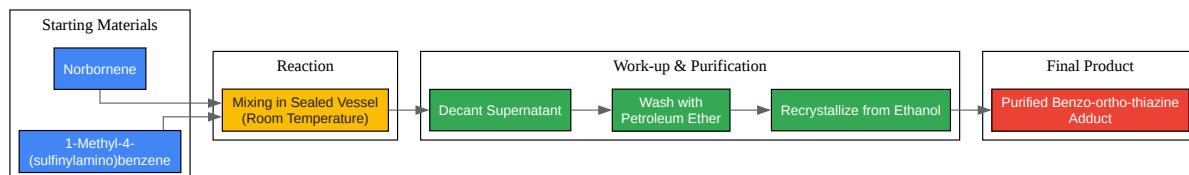
The following table summarizes the elemental analysis data for the Diels-Alder adduct of **1-methyl-4-(sulfinylamino)benzene** and norbornene[1].

Compound	Formula	Analysis	%C	%H	%N	%S
Adduct of 1-methyl-4- (sulfinylamino)benzene and norbornene	$C_{14}H_{17}NO_S$	Calculated	67.98	6.93	5.66	12.96
Found	67.78	6.74	5.80	12.82		

Visualizations

Reaction Workflow

The following diagram illustrates the experimental workflow for the Diels-Alder reaction of **1-methyl-4-(sulfinylamino)benzene** with norbornene.

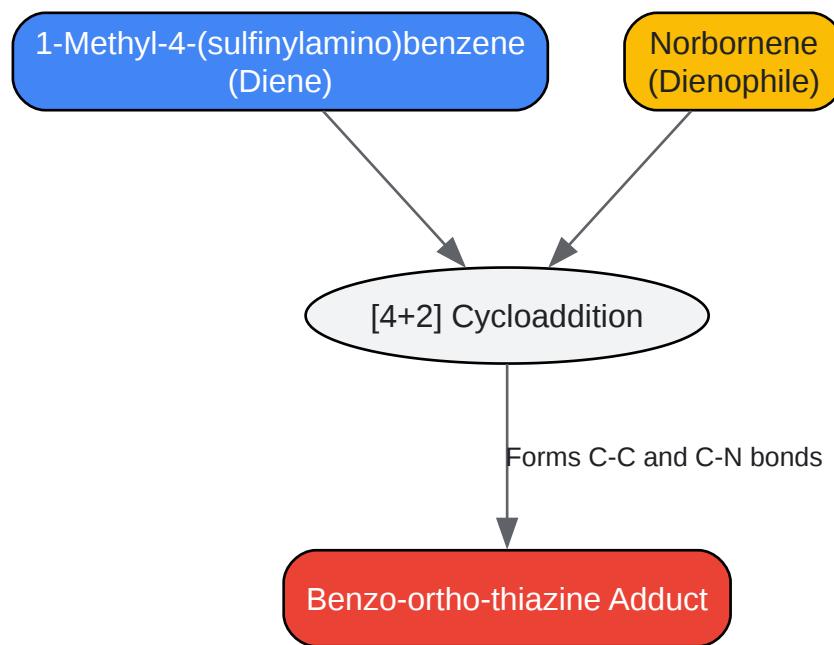


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Caption: Experimental workflow for the synthesis of the Diels-Alder adduct.

Logical Relationship of Reaction Components

The following diagram illustrates the logical relationship between the reactants and the product in the Diels-Alder reaction.



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Caption: Reactant and product relationship in the Diels-Alder reaction.

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References

- 1. researchgate.net [researchgate.net]
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